

Essential Safety and Operational Guide for 3-Bromoimidazo[1,2-B]pyridazine

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Compound of Interest

Compound Name: 3-Bromoimidazo[1,2-B]pyridazine




Cat. No.: B100983

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This document provides crucial safety protocols and logistical information for the handling, storage, and disposal of **3-Bromoimidazo[1,2-B]pyridazine** (CAS No: 18087-73-5). The following procedures are designed for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

3-Bromoimidazo[1,2-B]pyridazine is a chemical that requires careful handling due to its potential health effects. The primary hazards are summarized below.

Hazard Classification	GHS Hazard Statement	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation.[1] [2]	 alt text
Eye Irritation (Category 2A)	H319: Causes serious eye irritation.[2]	 alt text
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation.[2]	 alt text

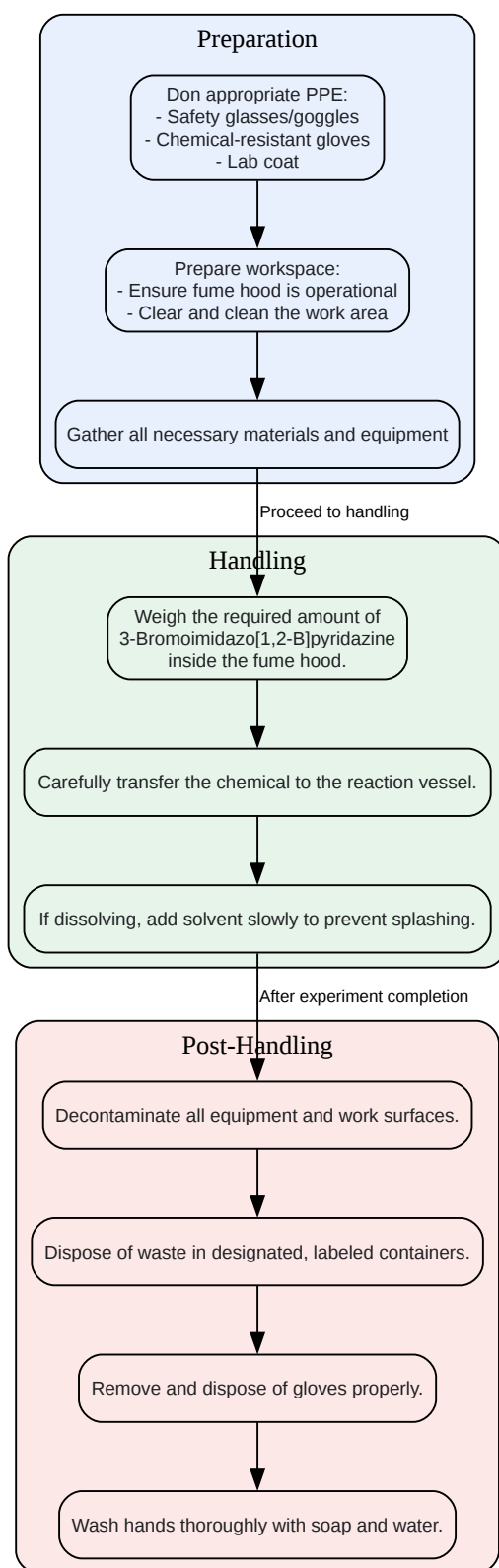
Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3-Bromoimidazo[1,2-B]pyridazine** to minimize exposure.

Protection Type	Recommended PPE	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Must meet ANSI Z87.1 standards. A face shield may be required for splash-prone activities.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.
Laboratory coat or chemical-resistant apron.	A chemical-resistant apron should be worn over the lab coat when handling larger quantities or when there is a significant risk of splashing.	
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate or if handling fine powders that may become airborne.	Engineering controls, such as a fume hood, are the preferred method for controlling exposure.

Procedural Protocols

This protocol outlines the step-by-step procedure for the safe handling of **3-Bromoimidazo[1,2-B]pyridazine** in a laboratory setting.



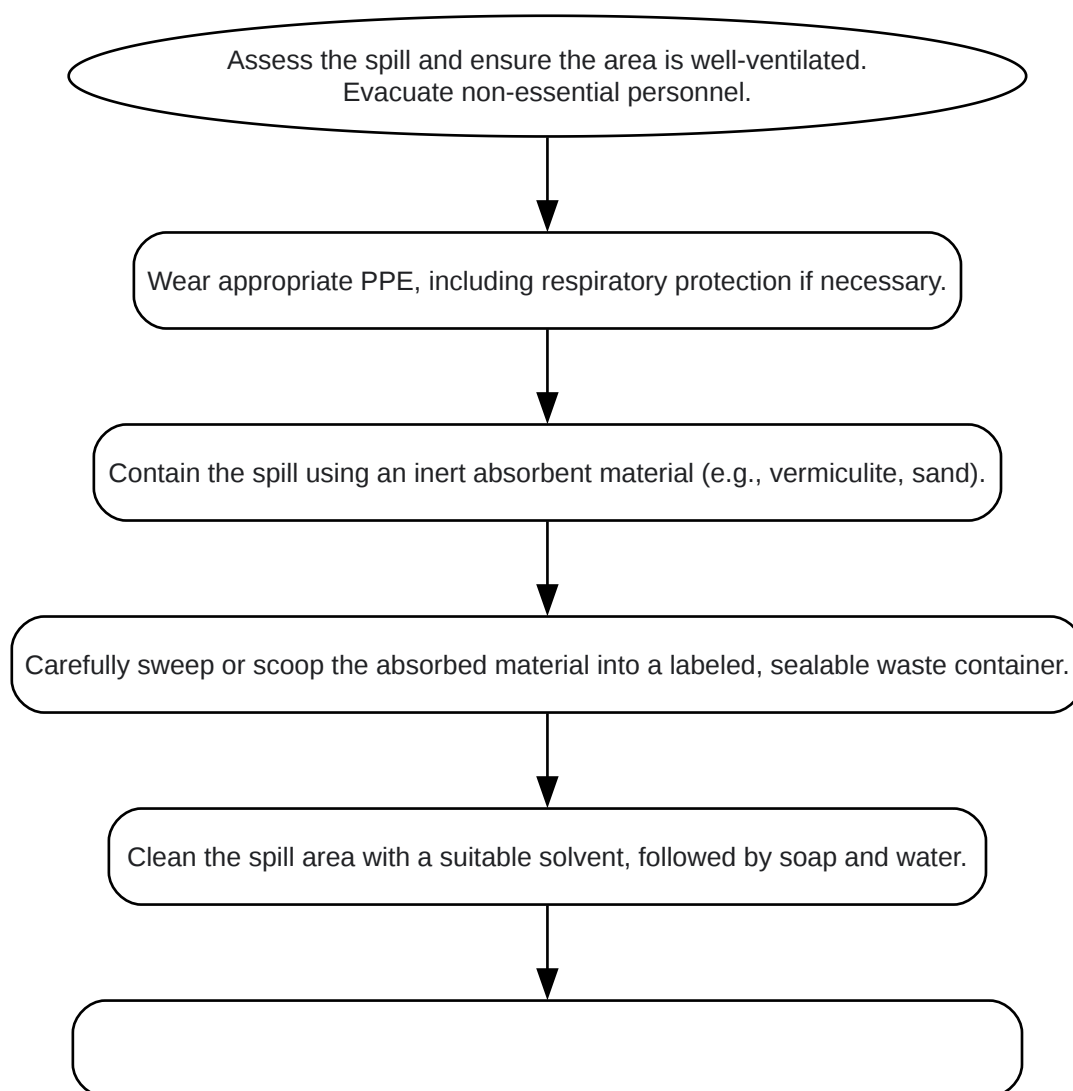
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Caption: Workflow for Safe Handling of **3-Bromoimidazo[1,2-B]pyridazine**.

Proper storage is essential to maintain the integrity of **3-Bromoimidazo[1,2-B]pyridazine** and to prevent accidents.

- Container: Keep the container tightly closed.
- Environment: Store in a cool, dry, and well-ventilated area. Some suppliers recommend storage at room temperature.^[3]
- Incompatibilities: Keep away from strong oxidizing agents.

In the event of a spill, follow these steps to ensure a safe and effective cleanup.



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Caption: Step-by-Step Spill Response Procedure.

First Aid Measures

Immediate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing. If skin irritation persists, get medical help.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1]

Disposal Plan

All waste materials, including empty containers and contaminated PPE, must be disposed of in accordance with institutional, local, state, and federal regulations.

- **Chemical Waste:** Collect surplus and non-recyclable solutions in a designated, labeled container. This material may be disposed of by a licensed professional waste disposal service.[4] One method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[4]
- **Contaminated Materials:** Dispose of contaminated lab supplies (e.g., gloves, absorbent materials) as hazardous waste in a sealed and labeled container.

- Empty Containers: Dispose of as unused product.[4] Do not reuse empty containers.

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